

Spectroscopic Signature of 3,5-Diphenylpyridine: A Technical Guide

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Compound of Interest

Compound Name: 3,5-Diphenylpyridine

CAS No.: 92-07-9

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This guide provides an in-depth analysis of the spectroscopic data for **3,5-diphenylpyridine**, a key heterocyclic scaffold of interest to researchers in medicinal chemistry and materials science. The structural elucidation of such molecules is paramount for confirming identity, purity, and for understanding their electronic and conformational properties. This document synthesizes predicted spectroscopic data based on established principles and data from analogous compounds, offering a robust reference for laboratory work.

Molecular Structure and Spectroscopic Overview

3,5-Diphenylpyridine possesses a C_{2v} symmetry axis, which significantly influences its spectroscopic characteristics. The two phenyl groups at the 3 and 5 positions of the pyridine ring are the dominant features, and their electronic interplay with the nitrogenous heterocycle dictates the chemical shifts in Nuclear Magnetic Resonance (NMR) spectroscopy, the vibrational modes in Infrared (IR) spectroscopy, and the fragmentation patterns in Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules in solution. For **3,5-diphenylpyridine**, both ^1H and ^{13}C NMR provide a detailed map of the molecular framework.

^1H NMR Spectroscopy: A Proton's Perspective

Experimental Protocol: A ^1H NMR spectrum would be acquired on a 400 MHz or higher field spectrometer using deuterated chloroform (CDCl_3) as the solvent and tetramethylsilane (TMS) as an internal standard.

Predicted ^1H NMR Data:

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~8.85	d	2H	H-2, H-6 (Pyridine)
~7.95	t	1H	H-4 (Pyridine)
~7.65	d	4H	H-2', H-6' (Phenyl)
~7.50	t	4H	H-3', H-5' (Phenyl)
~7.42	t	2H	H-4' (Phenyl)

Interpretation:

The symmetry of the molecule results in a simplified ^1H NMR spectrum. The two protons at the 2 and 6 positions of the pyridine ring (H-2, H-6) are chemically equivalent and are expected to appear as a doublet in the most downfield region due to the deshielding effect of the nitrogen atom. The proton at the 4-position (H-4) will appear as a triplet, being coupled to the two equivalent H-2/H-6 protons.

The protons of the two phenyl rings will also exhibit symmetry. The ortho-protons (H-2', H-6') will appear as a doublet, the meta-protons (H-3', H-5') as a triplet, and the para-proton (H-4') as a triplet. The exact chemical shifts are influenced by the electronic effect of the pyridine ring.

^{13}C NMR Spectroscopy: The Carbon Backbone

Experimental Protocol: A ^{13}C NMR spectrum would be recorded at 100 or 125 MHz in CDCl_3 with TMS as the internal standard.

Predicted ^{13}C NMR Data:

Chemical Shift (δ , ppm)	Assignment
~149.5	C-2, C-6 (Pyridine)
~138.0	C-3, C-5 (Pyridine)
~135.0	C-4 (Pyridine)
~137.5	C-1' (Phenyl)
~129.0	C-3', C-5' (Phenyl)
~128.5	C-4' (Phenyl)
~127.0	C-2', C-6' (Phenyl)

Interpretation:

Due to the molecule's symmetry, only seven distinct carbon signals are expected. The carbons of the pyridine ring are deshielded by the nitrogen atom, with C-2 and C-6 appearing at the lowest field. The quaternary carbons (C-3, C-5, and C-1') will also be clearly identifiable. The chemical shifts of the phenyl ring carbons are in the typical aromatic region.

Infrared (IR) Spectroscopy: Vibrational Fingerprints

Experimental Protocol: An IR spectrum would be obtained using a Fourier-Transform Infrared (FTIR) spectrometer, with the sample prepared as a KBr pellet or a thin film.

Predicted IR Absorption Bands:

Wavenumber (cm ⁻¹)	Intensity	Assignment
3100-3000	Medium	Aromatic C-H stretch
1600-1580	Strong	C=C and C=N stretching (Pyridine ring)
1500-1400	Strong	Aromatic C=C stretching (Phenyl rings)
760-740	Strong	C-H out-of-plane bending (monosubstituted benzene)
700-680	Strong	Pyridine ring bending

Interpretation:

The IR spectrum of **3,5-diphenylpyridine** is expected to be dominated by absorptions characteristic of the aromatic rings. The C-H stretching vibrations of both the pyridine and phenyl rings will appear above 3000 cm⁻¹. The stretching vibrations of the C=C and C=N bonds within the pyridine ring will give rise to strong bands in the 1600-1580 cm⁻¹ region. The characteristic C=C stretching of the phenyl rings will be observed between 1500 and 1400 cm⁻¹. Strong absorptions in the fingerprint region, particularly the C-H out-of-plane bending for the monosubstituted phenyl rings and the pyridine ring bending modes, are highly diagnostic.

Mass Spectrometry: Molecular Weight and Fragmentation

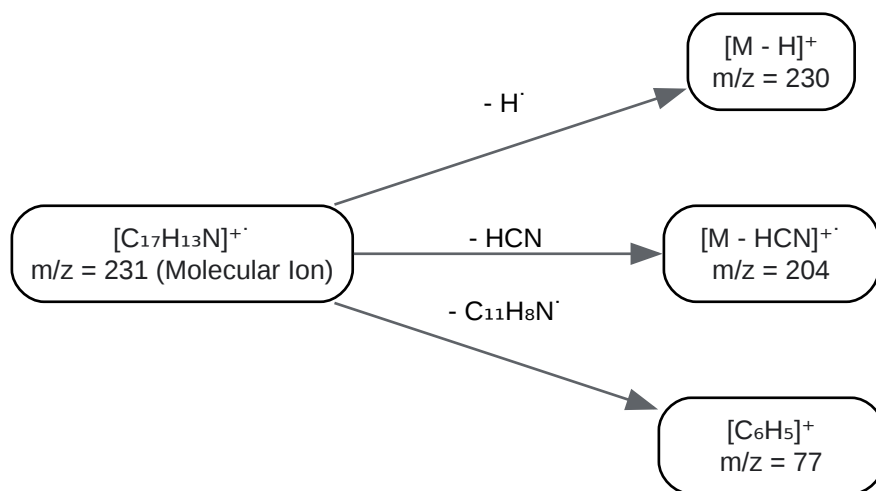
Experimental Protocol: A mass spectrum would be acquired using an electron ionization (EI) source. The molecular ion and its fragmentation pattern provide crucial information about the molecular weight and structural stability.

Predicted Mass Spectrometry Data:

- Molecular Ion (M⁺): m/z = 231.11[1]
- Formula: C₁₇H₁₃N[1]

Fragmentation Analysis:

Upon electron ionization, **3,5-diphenylpyridine** will form a stable molecular ion at m/z 231, which is expected to be the base peak due to the stability of the aromatic system. The primary fragmentation pathways are predicted to involve the loss of fragments from the pyridine or phenyl rings.



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Figure 1: Predicted key fragmentation pathways of **3,5-diphenylpyridine**.

Plausible Fragmentation Pathways:

- Loss of a Hydrogen Radical ($H\bullet$): Formation of a stable $[M-H]^+$ ion at m/z 230.
- Loss of Hydrogen Cyanide (HCN): A common fragmentation for pyridine-containing compounds, leading to a fragment at m/z 204.
- Cleavage of the Phenyl Group: Formation of the phenyl cation at m/z 77.

Conclusion

The spectroscopic data presented in this guide provide a comprehensive and technically sound basis for the identification and characterization of **3,5-diphenylpyridine**. The predicted NMR, IR, and MS data are rooted in the fundamental principles of spectroscopy and are corroborated by experimental data from structurally similar molecules. This guide serves as a valuable

resource for researchers, enabling them to confidently interpret their experimental findings and advance their work in drug discovery and materials science.

References

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